

A Comprehensive Technical Guide to the Physical Properties of Chlorofluoromethane

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Compound of Interest

Compound Name: Chlorofluoromethane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical properties of **chlorofluoromethane** (CH_2ClF), also known as Freon 31 or R-31, at standard conditions. The information is curated for researchers, scientists, and professionals in drug development who require precise data for their work. This guide includes a summary of quantitative data in tabular format, detailed experimental protocols for key physical property determination, and a visual representation of a general experimental workflow.

Core Physical Properties of Chlorofluoromethane

Chlorofluoromethane is a colorless, odorless, and flammable gas at standard temperature and pressure.^[1] It is a hydrochlorofluorocarbon (HCFC) and has been used as a refrigerant.^[1]

Quantitative Data Summary

The following tables summarize the key physical properties of **chlorofluoromethane**. Standard conditions are defined as 25 °C (298.15 K) and 100 kPa (1 bar).

Property	Value	Conditions
Molecular Formula	CH ₂ ClF	-
Molar Mass	68.48 g/mol [1][2]	-
Appearance	Colorless Gas[1]	Standard
Density (gas)	1.271 kg/m ³	20 °C[1]
Melting Point	-133.0 °C (-207.4 °F; 140.2 K) [1][3][4]	-
Boiling Point	-9.1 °C (15.6 °F; 264.0 K)[1][3] [4]	at 1 atm
Vapor Pressure	2603.0 ± 0.0 mmHg	25 °C[5]
Solubility in Water	Poor[6]	-
Henry's Law Constant (kH)	0.15 mol·kg ⁻¹ ·bar ⁻¹	-
CAS Number	593-70-4[1][3]	-

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the application and safety of chemical compounds. Below are detailed methodologies for measuring the key physical properties of a volatile compound like **chlorofluoromethane**.

Determination of Boiling Point (Micro-method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile substance like **chlorofluoromethane**, which is a gas at room temperature, its boiling point is determined under controlled cooling and pressure conditions. A common laboratory method is the micro-boiling point determination.

Apparatus:

- Thiele tube

- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating/cooling bath (e.g., oil or cryo-bath)
- Sample of the substance (in liquefied form)

Procedure:

- A small amount of the liquefied **chlorofluoromethane** is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer and placed in a Thiele tube containing a heating or cooling liquid.
- The apparatus is gently heated. A stream of bubbles will emerge from the open end of the capillary tube as the air and then the vapor of the substance expand.
- Heating is continued until a steady stream of bubbles is observed, indicating that the vapor pressure of the sample is equal to the external pressure.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the point where the vapor pressure of the substance is equal to the atmospheric pressure.

Determination of Melting Point

The melting point is the temperature at which a substance changes from a solid to a liquid. For a substance that is a gas at room temperature, the melting point is determined at very low temperatures.

Apparatus:

- Melting point apparatus with a cooling stage
- Capillary tubes
- Low-temperature thermometer
- Sample of the substance (in solid form, frozen)

Procedure:

- A small amount of the solidified **chlorofluoromethane** is placed into a capillary tube.
- The capillary tube is placed in the sample holder of the melting point apparatus.
- The apparatus is cooled to a temperature well below the expected melting point.
- The temperature is then slowly increased at a controlled rate (e.g., 1-2 °C per minute).
- The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the start of the melting range.
- The temperature at which the last crystal of the solid melts is recorded as the end of the melting range. For a pure substance, this range is typically narrow.

Determination of Gas Density

The density of a gas is its mass per unit volume. The ideal gas law can be used to relate density to molar mass, pressure, and temperature.

Apparatus:

- Gas-tight syringe of a known volume
- Analytical balance (accurate to 0.001 g)
- Thermometer

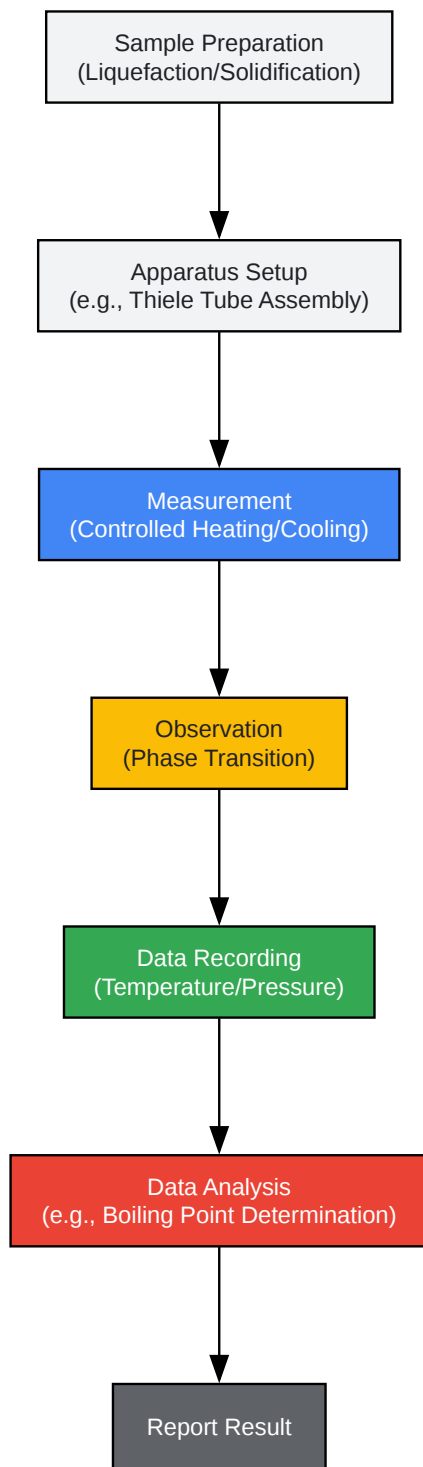
- Barometer
- Source of **chlorofluoromethane** gas

Procedure:

- The mass of the empty, sealed gas-tight syringe is accurately measured on the analytical balance.
- The syringe is then filled with a known volume of **chlorofluoromethane** gas at a recorded temperature and pressure.
- The filled syringe is weighed again.
- The mass of the gas is calculated by subtracting the mass of the empty syringe from the mass of the filled syringe.
- The density of the gas is then calculated by dividing the mass of the gas by its volume.
- This experimental density can be compared to the density calculated from the ideal gas law ($\rho = PM/RT$, where P is pressure, M is molar mass, R is the ideal gas constant, and T is temperature in Kelvin) to assess the ideality of the gas under the experimental conditions.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of a key physical property, such as the boiling point.



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Caption: Generalized workflow for determining a physical property.

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